

# Essential Guide to the Safe Disposal of GSK 690 Hydrochloride

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## Compound of Interest

Compound Name: GSK 690 Hydrochloride

Cat. No.: B10757207

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For laboratory professionals engaged in drug development and scientific research, the proper handling and disposal of chemical compounds are paramount to ensuring a safe work environment and minimizing environmental impact. This guide provides a comprehensive overview of the recommended disposal procedures for **GSK 690 Hydrochloride**, a reversible inhibitor of lysine-specific demethylase 1 (LSD1), intended for research use only.<sup>[1][2][3]</sup> Adherence to these guidelines is crucial for maintaining laboratory safety and regulatory compliance.

## Immediate Safety and Handling Precautions

Before initiating any disposal process, it is imperative to handle **GSK 690 Hydrochloride** with care in a well-ventilated area, preferably within a chemical fume hood, to prevent inhalation of any dust or aerosols. Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn at all times.

In the event of a spill, the area should be evacuated, and the spill should be managed by trained personnel wearing appropriate PPE. Solid spills should be carefully swept or scooped to avoid dust generation, and the area should be decontaminated. Liquid spills should be absorbed with an inert, non-combustible material. All contaminated materials must be collected in a designated, labeled hazardous waste container for proper disposal.

## Step-by-Step Disposal Protocol

The fundamental principle for the disposal of **GSK 690 Hydrochloride** is that it must be treated as hazardous chemical waste. Under no circumstances should this compound be disposed of down the drain or in regular trash.

- Segregation: All waste containing **GSK 690 Hydrochloride**, including unused product, contaminated consumables (e.g., pipette tips, vials, gloves), and spill cleanup materials, must be collected in a dedicated and clearly labeled hazardous waste container.
- Containerization: The hazardous waste container must be chemically compatible with the compound, in good condition, and kept securely closed when not in use. The container must be clearly labeled with "Hazardous Waste" and the specific chemical name, "**GSK 690 Hydrochloride**."
- Storage: The sealed waste container should be stored in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.
- Disposal: The disposal of the hazardous waste must be conducted through an approved and licensed waste disposal contractor. It is essential to follow all local, state, and federal regulations governing hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.

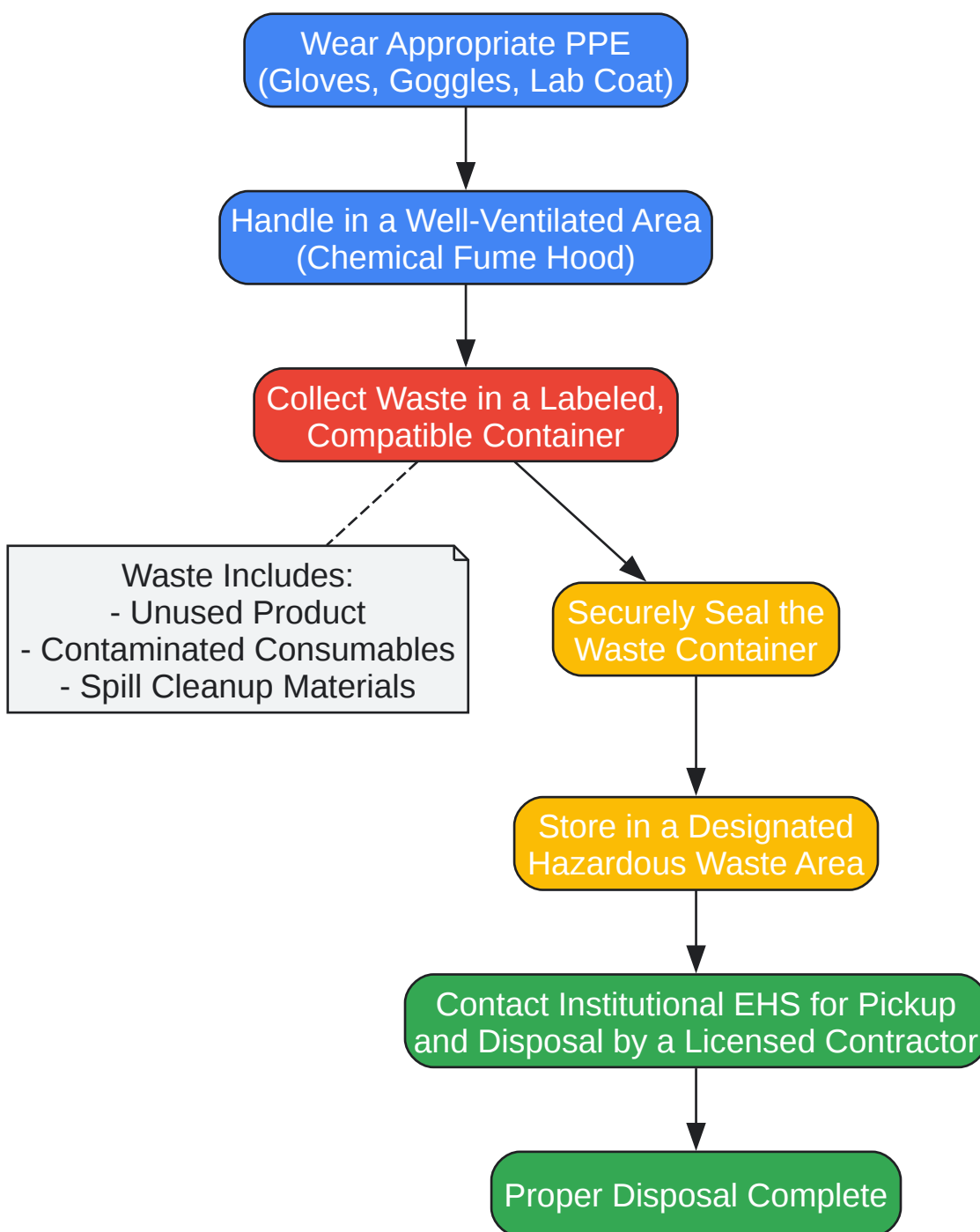
## Chemical and Physical Properties

A summary of the available quantitative data for **GSK 690 Hydrochloride** is provided in the table below. This information is critical for understanding the compound's characteristics and ensuring safe handling and storage.

| Property             | Value  |
|----------------------|--|
| Molecular Formula    | C <sub>24</sub> H <sub>24</sub> ClN <sub>3</sub> O |
| Molecular Weight     | 405.92 g/mol                                       |
| IC <sub>50</sub>     | 37 nM  |
| K                    | 9 nM   |
| Solubility in DMSO   | 125 mg/mL (307.94 mM)[ <a href="#">1</a> ]         |
| Storage (Powder)     | -20°C for 3 years[ <a href="#">1</a> ]             |
| Storage (In Solvent) | -80°C for 1 year[ <a href="#">1</a> ]              |

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **GSK 690 Hydrochloride**, from initial handling to final disposal.



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### GSK 690 Hydrochloride Disposal Workflow

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## References

- 1. GSK 690 Hydrochloride | Histone Demethylase | TargetMol [[targetmol.com](#)]
- 2. [medchemexpress.com](#) [[medchemexpress.com](#)]
- 3. [medchemexpress.com](#) [[medchemexpress.com](#)]
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